

A Technical Guide to the Physical Properties of Glyceryl Trinonadecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glyceryl trinonadecanoate*

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Introduction

Glyceryl trinonadecanoate, also known as trinonadecanoin, is a saturated triglyceride composed of a glycerol backbone esterified with three nonadecanoic acid chains. As a high-purity lipid, it serves as a valuable tool in various research and development applications, including lipidomics, drug delivery systems, and as a reference standard in analytical chemistry. This technical guide provides a comprehensive overview of the known physical properties of **Glyceryl trinonadecanoate**, details relevant experimental protocols for their determination, and presents a logical workflow for its physical characterization.

Core Physical Properties

The physical characteristics of **Glyceryl trinonadecanoate** are primarily dictated by its long, saturated fatty acid chains, which lead to a well-ordered crystalline structure at room temperature.

Data Presentation

A summary of the key physical and chemical identifiers for **Glyceryl trinonadecanoate** is provided in the table below. It is important to note that while fundamental properties are well-documented, specific experimental values for properties such as melting point, boiling point, and density are not readily available in the reviewed scientific literature.

Property	Value	Source(s)
Molecular Formula	C ₆₀ H ₁₁₆ O ₆	[1]
Molecular Weight	933.56 g/mol	[1]
CAS Number	26536-13-0	[1]
Physical Form	Solid, Powder	
Melting Point	Data not available. Estimated to be similar to other long-chain saturated triglycerides (e.g., Tristearin: 55-73 °C)[2].	
Boiling Point	Data not available. Triglycerides typically decompose at high temperatures before boiling under atmospheric pressure.	
Density	Data not available.	
Solubility in Water	Practically insoluble.	[3]
Solubility in Organic Solvents	Expected to be soluble in nonpolar organic solvents like chloroform and diethyl ether, and sparingly soluble in ethanol.	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of solid triglycerides like **Glyceryl trinadecanoate**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.

Methodology:

- A small, finely powdered sample of **Glyceryl trinonadecanoate** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range represents the melting point.

Density Determination (Gas Pycnometry)

For powdered solids, gas pycnometry provides an accurate measurement of true density.

Methodology:

- A known mass of **Glyceryl trinonadecanoate** powder is placed in a sample chamber of a known volume.
- An inert gas, typically helium, is introduced into the chamber and then expanded into a second chamber of known volume.
- The pressure difference before and after the expansion is measured.
- Using the ideal gas law, the volume of the solid sample can be accurately determined, and subsequently, its density is calculated (mass/volume).

Solubility Determination (Gravimetric Method)

This method determines the solubility of a substance in a particular solvent.

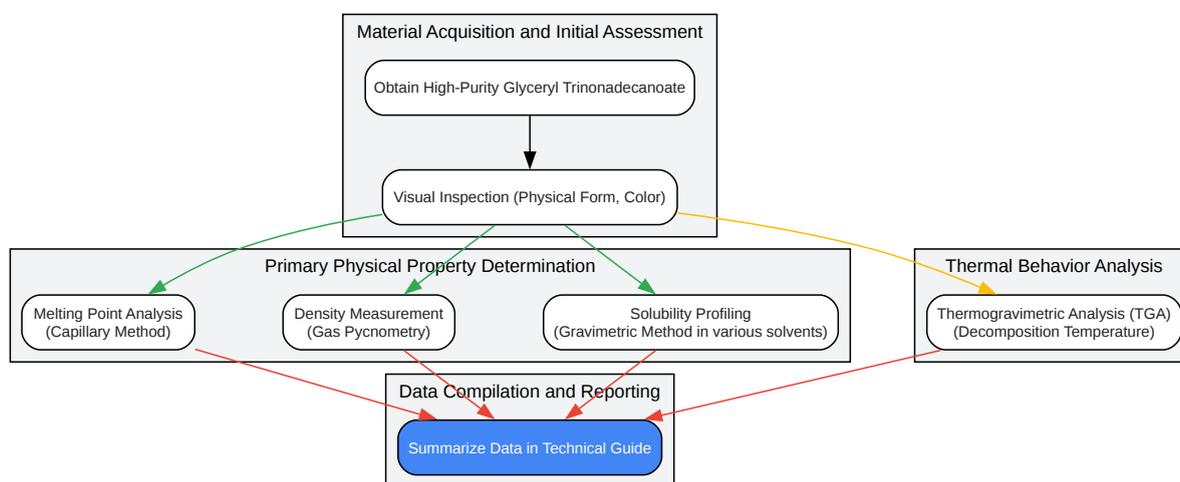
Methodology:

- An excess amount of **Glyceryl trinonadecanoate** is added to a known volume of a specific solvent (e.g., ethanol, chloroform) in a sealed container.

- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- The undissolved solid is separated from the solution by filtration or centrifugation.
- A known volume of the saturated solution is then carefully evaporated to dryness.
- The mass of the remaining solid residue is measured, allowing for the calculation of the solubility in terms of mass per unit volume (e.g., mg/mL).

Logical Workflow Visualization

The following diagram illustrates a general workflow for the physical characterization of a triglyceride such as **Glyceryl trionadecanoate**.



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Caption: Workflow for the physical characterization of **Glyceryl trionadecanoate**.

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